

# An In-Depth Technical Guide to Miglyol 840 for Pharmaceutical Formulation

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## Compound of Interest

Compound Name: Miglyol 840

CAS No.: 77466-09-2

Cat. No.: B3283889

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Miglyol 840**, a versatile excipient widely utilized in the pharmaceutical and cosmetic industries. This document delves into its chemical composition, physicochemical properties, and its functional roles in various drug delivery systems. Detailed experimental protocols are provided to assist researchers in leveraging the unique characteristics of **Miglyol 840** for optimal formulation development.

## Core Composition and Physicochemical Properties

**Miglyol 840** is a propylene glycol diester of saturated vegetable fatty acids, primarily caprylic acid (C8) and capric acid (C10).<sup>[1][2][3]</sup> This specific composition imparts a unique set of properties that make it a valuable component in a wide array of formulations. It is a clear, virtually colorless, and odorless liquid with a neutral taste.<sup>[1][3]</sup> Manufactured under GMP conditions, it is characterized by its high purity, low impurity profile, and absence of additives like antioxidants, solvents, or catalyst residues.<sup>[1][3]</sup>

The key advantages of **Miglyol 840** over traditional vegetable oils include its exceptional stability against oxidation, liquid state at 0°C, and excellent solvent capacity for many active pharmaceutical ingredients (APIs).<sup>[1][3][4]</sup> Its low viscosity contributes to its excellent spreadability and absorption characteristics on the skin.<sup>[1][5]</sup>

Table 1: Physicochemical Properties of **Miglyol 840**

| Property               | Value                                     | Test Method      |
|------------------------|-------------------------------------------|------------------|
| Chemical Name          | Propylene Glycol<br>Dicaprylate/Dicaprate | Ph. Eur., USP/NF |
| Appearance             | Clear, virtually colorless liquid         | Visual           |
| Odor & Taste           | Neutral                                   | Organoleptic     |
| Acid Value             | max. 0.2 mg KOH/g                         | Ph. Eur. 2.5.1   |
| Hydroxyl Value         | max. 5.0 mg KOH/g                         | Ph. Eur. 2.5.3   |
| Water Content          | max. 0.1%                                 | Ph. Eur. 2.5.12  |
| Viscosity at 20°C      | 9 - 12 mPa·s                              | Ph. Eur. 2.2.9   |
| Fatty Acid Composition |                                           |                  |
| Caproic Acid (C6:0)    | max. 2.0%                                 | Ph. Eur. 2.4.22  |
| Caprylic Acid (C8:0)   | 50.0 - 80.0%                              | Ph. Eur. 2.4.22  |
| Capric Acid (C10:0)    | 20.0 - 50.0%                              | Ph. Eur. 2.4.22  |
| Lauric Acid (C12:0)    | max. 2.0%                                 | Ph. Eur. 2.4.22  |
| Myristic Acid (C14:0)  | max. 1.0%                                 | Ph. Eur. 2.4.22  |

Data compiled from multiple sources.<sup>[1]</sup>

## Applications in Pharmaceutical Formulations

**Miglyol 840**'s unique properties lend it to a variety of pharmaceutical applications:

- **Topical Formulations:** Its excellent emollient, skin-smoothing, and penetration-enhancing properties make it ideal for creams, lotions, and ointments.[2][3][6][7] It is non-occlusive and does not inhibit skin respiration.[1][3]
- **Parenteral Formulations:** Due to its very low viscosity and high purity, it is a suitable carrier oil for subcutaneous (s.c.) and intramuscular (i.m.) injections.[1][3][4]
- **Oral Formulations:** It is a key component in the formulation of self-emulsifying drug delivery systems (SEDDS), which are designed to enhance the oral bioavailability of poorly water-soluble drugs.[8][9]
- **Cosmetics:** It is widely used in skincare products, makeup, and sunscreens as a non-greasy emollient and dispersing agent for pigments.[5][7][10]

## Experimental Protocols for Formulation Development

This section provides detailed methodologies for key experiments involving **Miglyol 840**.

### Drug Solubility Determination in Miglyol 840

**Objective:** To determine the saturation solubility of an API in **Miglyol 840**.

**Methodology:**

- **Preparation of Supersaturated Solutions:** Add an excess amount of the API to a known volume of **Miglyol 840** in a sealed container.
- **Equilibration:** Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Separation of Undissolved API:** Centrifuge the samples at a high speed to pellet the undissolved API.
- **Sample Preparation:** Carefully withdraw an aliquot of the supernatant (the saturated solution of the API in **Miglyol 840**).

- Dilution: Dilute the aliquot with a suitable solvent in which both the API and **Miglyol 840** are soluble (e.g., methanol, acetonitrile).
- Quantification: Analyze the concentration of the API in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).[\[11\]](#)
- Calculation: Calculate the saturation solubility of the API in **Miglyol 840** based on the dilution factor and the quantified concentration.

## Formulation of a Self-Emulsifying Drug Delivery System (SEDDS)

Objective: To prepare a stable SEDDS formulation using **Miglyol 840** as the oil phase.

Methodology:

- Excipient Screening:
  - Determine the solubility of the API in various oils (including **Miglyol 840**), surfactants, and cosurfactants.
  - Select the excipients that show the highest solubilization potential for the API.
- Construction of Pseudo-Ternary Phase Diagrams:
  - Prepare a series of mixtures with varying ratios of oil (**Miglyol 840**), surfactant, and cosurfactant.
  - For each mixture, titrate with water and observe the formation of emulsions.
  - Identify the region in the phase diagram that forms a clear, stable nanoemulsion upon aqueous dispersion.[\[3\]](#)[\[7\]](#)
- Preparation of the SEDDS Formulation:
  - Accurately weigh the required amounts of **Miglyol 840**, the selected surfactant, and cosurfactant based on the optimal ratio determined from the phase diagram.

- Add the predetermined amount of the API to the excipient mixture.
- Gently heat and stir the mixture until the API is completely dissolved and the formulation is a clear, homogenous liquid.
- Characterization of the SEDDS:
  - Emulsification Time: Add a known amount of the SEDDS formulation to a specified volume of water with gentle agitation and measure the time it takes to form a clear emulsion.[3]
  - Droplet Size Analysis: Dilute the SEDDS with water and measure the droplet size and polydispersity index (PDI) using a dynamic light scattering (DLS) instrument.
  - Thermodynamic Stability: Subject the formulation to centrifugation and freeze-thaw cycles to assess its physical stability.

## In Vitro Drug Release from a Miglyol 840-based Topical Formulation

**Objective:** To evaluate the release profile of an API from a topical formulation containing **Miglyol 840**.

**Methodology:**

- Apparatus: Utilize a Franz diffusion cell apparatus.[9][12]
- Membrane: Use a synthetic membrane (e.g., polysulfone) or excised human/animal skin.
- Receptor Medium: Fill the receptor chamber with a suitable buffer solution (e.g., phosphate-buffered saline, pH 7.4) that ensures sink conditions. The receptor medium should be continuously stirred.
- Sample Application: Apply a known amount of the topical formulation to the surface of the membrane in the donor chamber.
- Sampling: At predetermined time intervals, withdraw samples from the receptor medium and replace with an equal volume of fresh medium.

- Analysis: Analyze the concentration of the API in the collected samples using a validated analytical method (e.g., HPLC).
- Data Analysis: Plot the cumulative amount of drug released per unit area against time to determine the release profile.

## In Vitro Skin Permeation Study

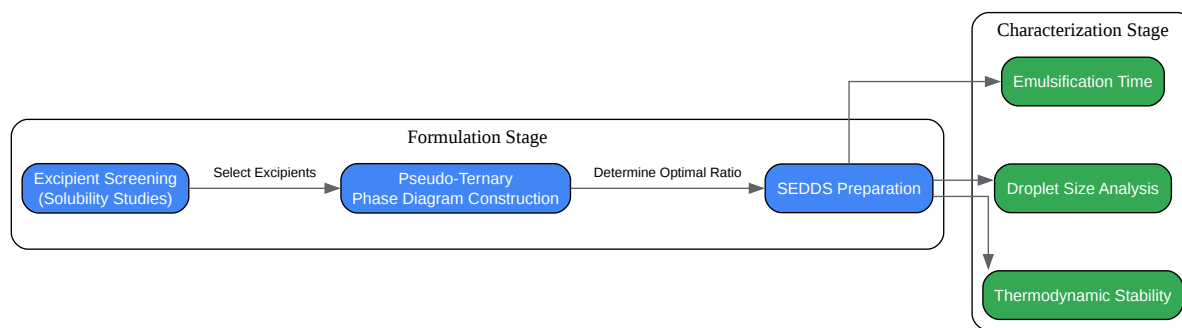
Objective: To assess the ability of a **Miglyol 840**-containing formulation to deliver an API across the skin.

Methodology:

- Skin Preparation: Use excised human or animal (e.g., porcine) skin. The skin should be carefully prepared to the appropriate thickness and its integrity verified.[\[13\]](#)
- Apparatus: Employ a Franz diffusion cell.[\[9\]](#)[\[12\]](#)
- Experimental Setup: Mount the prepared skin between the donor and receptor chambers of the Franz cell, with the stratum corneum facing the donor chamber.
- Receptor Fluid: Fill the receptor chamber with a suitable receptor fluid and maintain a constant temperature of 32°C to mimic physiological skin temperature.
- Formulation Application: Apply a finite dose of the formulation to the skin surface.
- Sampling: Collect samples from the receptor fluid at various time points over a 24-hour period.
- Quantification: Analyze the API concentration in the samples using a suitable analytical technique.
- Data Analysis: Calculate the cumulative amount of API permeated per unit area over time and determine the steady-state flux and permeability coefficient.

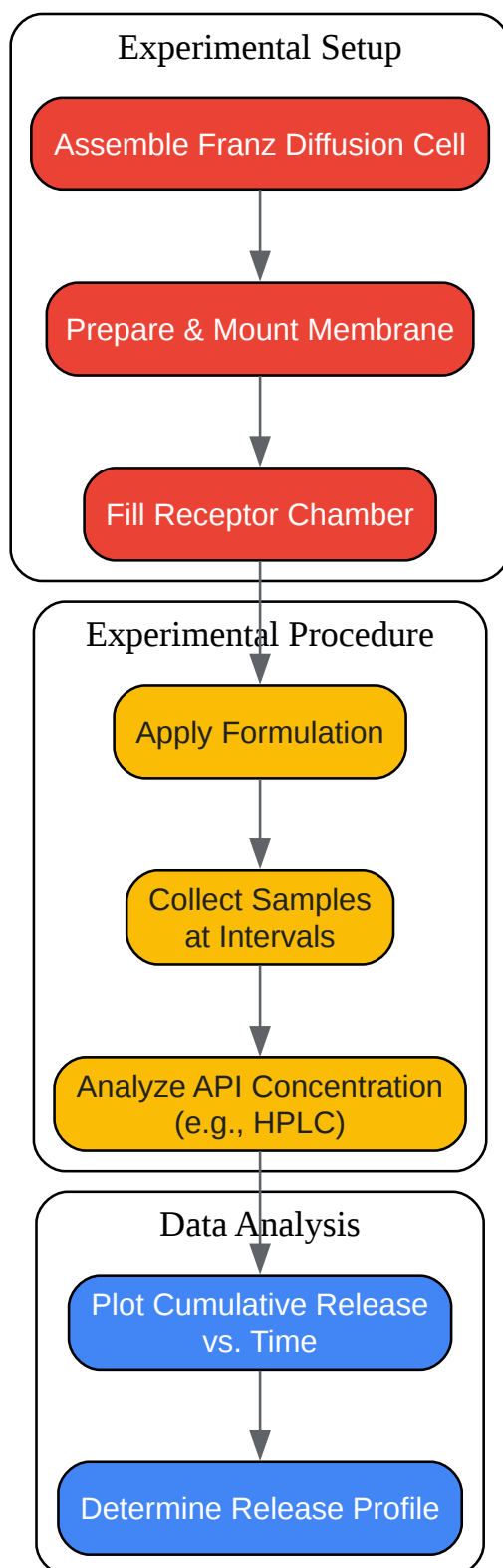
## Mandatory Visualizations

The following diagrams illustrate key workflows and relationships relevant to the formulation and characterization of **Miglyol 840**-based drug delivery systems.



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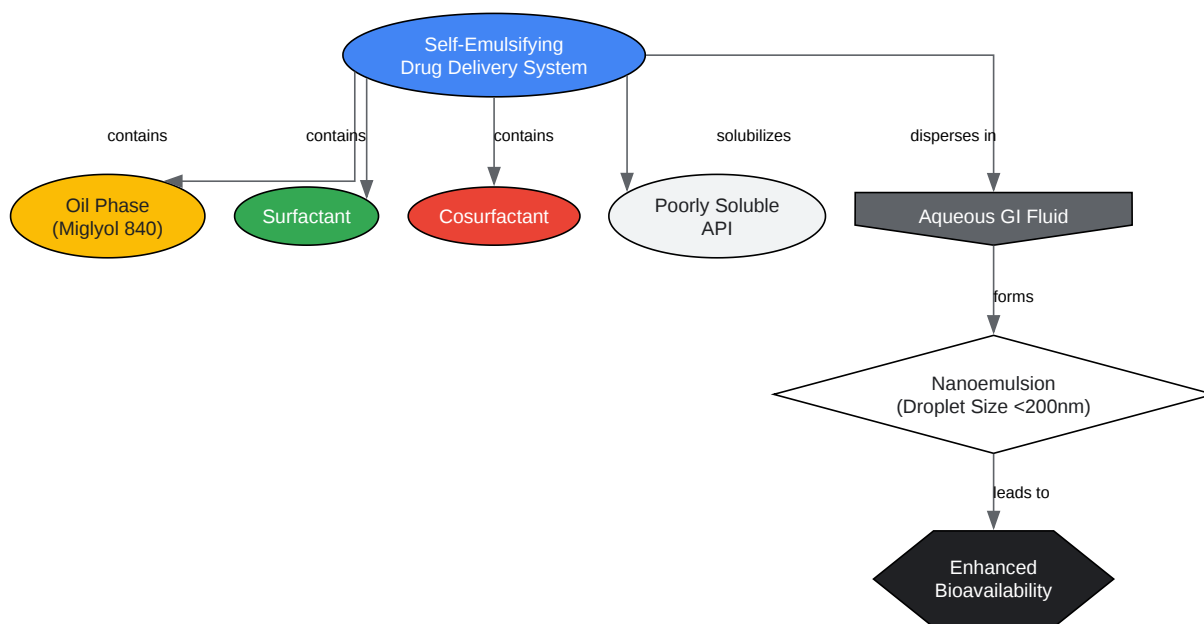
Caption: Workflow for the formulation and characterization of a SEDDS.



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Caption: Workflow for an in vitro drug release study using a Franz diffusion cell.





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Caption: Logical relationship of components in a SEDDS formulation for enhanced bioavailability.

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